

Application Notes and Protocols: Electrochemical Applications of Copper(II) Tartrate Hydrate

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Compound of Interest

Compound Name: Copper(II) tartrate hydrate

Cat. No.: B092310

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Copper(II) tartrate hydrate serves as a versatile precursor and active material in a variety of electrochemical applications. Its unique coordination chemistry allows for the formation of diverse nanostructures, thin films, and metal-organic frameworks (MOFs) with significant catalytic and sensing properties. These materials are instrumental in the development of sensitive electrochemical sensors for biologically relevant molecules, efficient electrocatalysts for energy conversion reactions, and high-performance energy storage devices.

This document provides detailed application notes and experimental protocols for the key electrochemical applications of materials derived from **copper(II) tartrate hydrate**, including non-enzymatic glucose sensing, dopamine detection, hydrogen peroxide sensing, electrocatalysis for the oxygen evolution reaction (OER), and supercapacitor fabrication.

Application Note 1: Non-Enzymatic Glucose Sensing

Copper oxide (CuO) and copper-based metal-organic frameworks (Cu-MOFs) derived from **copper(II) tartrate hydrate** exhibit excellent electrocatalytic activity towards the oxidation of glucose. This property enables the development of highly sensitive and selective non-

enzymatic glucose sensors, which offer advantages over traditional enzyme-based sensors in terms of stability, cost-effectiveness, and resistance to environmental variations.

Quantitative Data Summary: Non-Enzymatic Glucose Sensors

Sensor Material	Linear Range	Detection Limit (LOD)	Sensitivity	Reference
CuO Nanoparticles	0.05–18.45 mM	~0.5 μM	2762.5 $\mu\text{A mM}^{-1} \text{ cm}^{-2}$	[1]
Cu-MOF/CF	1 μM - 30 μM & 0.05 - 7.5 mM	0.8 μM	1836 $\mu\text{A mM}^{-1} \text{ cm}^{-2}$	[2]
Cs/Cu-MOF/SPCE	2 μM - 1700 μM	2 μM	1378.11 $\mu\text{A cm}^{-2} \text{ mM}^{-1}$	[2][3]
CuO/Ag/NiO-GCE	0.001–5.50 mM	0.1 μM	2895.3 $\mu\text{A mM}^{-1} \text{ cm}^{-2}$	[4]

Experimental Protocol: Fabrication and Evaluation of a Cu-MOF-based Non-Enzymatic Glucose Sensor

This protocol describes the synthesis of a Cu-MOF on a conductive substrate using **copper(II) tartrate hydrate** as the copper source, followed by its electrochemical evaluation for glucose sensing.

1. Materials and Reagents:

- **Copper(II) tartrate hydrate** ($\text{CuC}_4\text{H}_4\text{O}_6 \cdot x\text{H}_2\text{O}$)
- 2,3,6,7,10,11-hexahydroxytriphenylene (HHTP)
- Copper foam (CF) or Glassy Carbon Electrode (GCE)
- Acetone, Ethanol, Deionized (DI) water
- Sodium hydroxide (NaOH)

- D-Glucose

- Phosphate buffered saline (PBS)

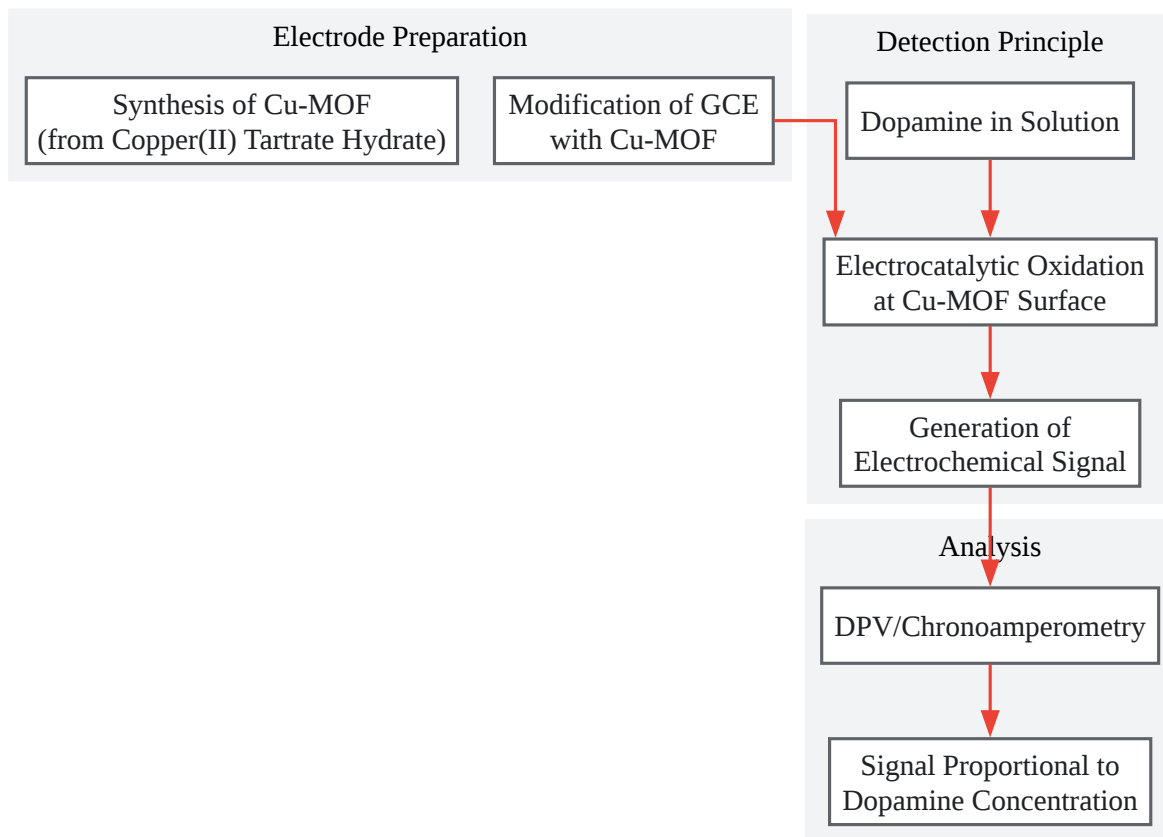
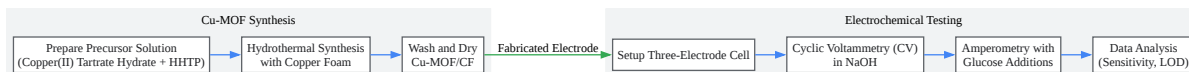
2. Synthesis of Cu-MOF on Copper Foam (Cu-MOF/CF):

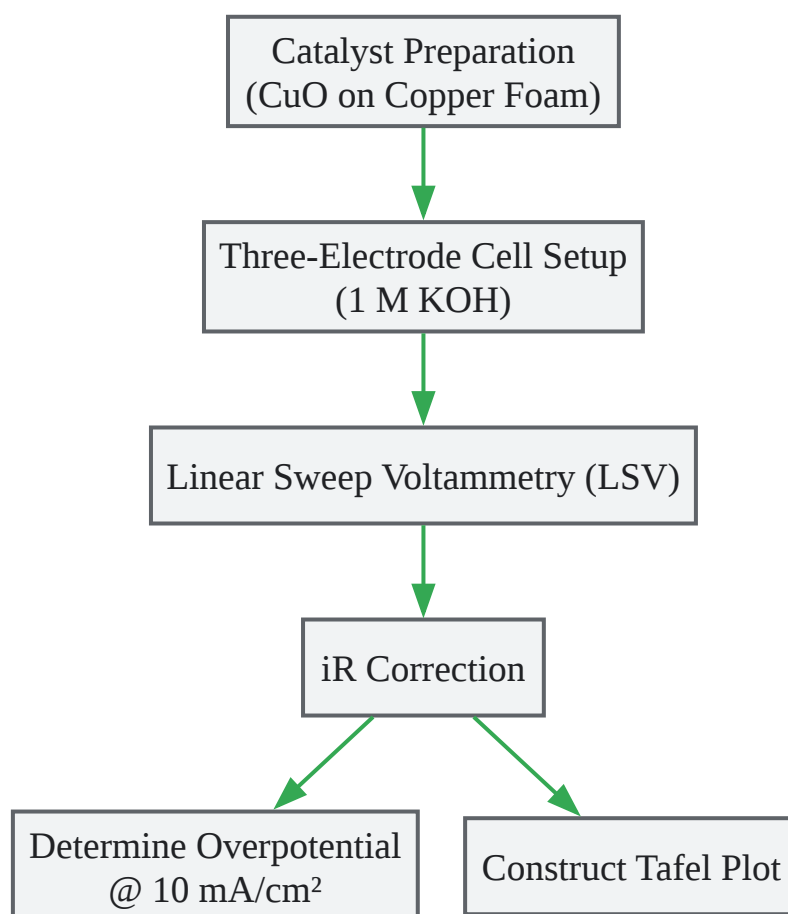
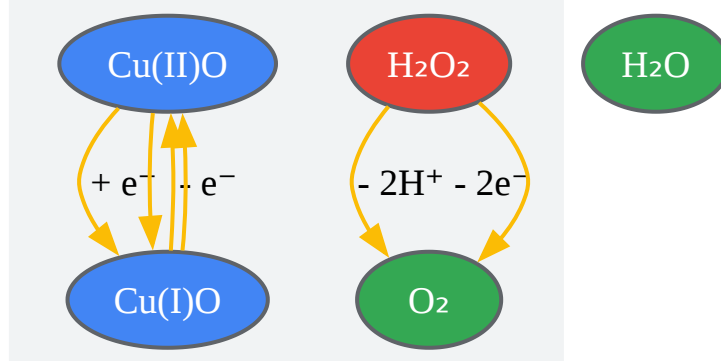
- Pre-clean a piece of copper foam by sonicating in acetone, ethanol, and DI water for 15 minutes each.
- Prepare a precursor solution by dissolving **copper(II) tartrate hydrate** (0.08 mmol) and HHTP (0.03 mmol) in 4 mL of DI water.
- Place the pre-cleaned copper foam and the precursor solution in a sealed 20 mL glass vial.
- Heat the vial at 85°C for 12 hours in an oven.
- After cooling to room temperature, retrieve the Cu-MOF-coated copper foam, wash it with DI water and ethanol, and dry it under vacuum.

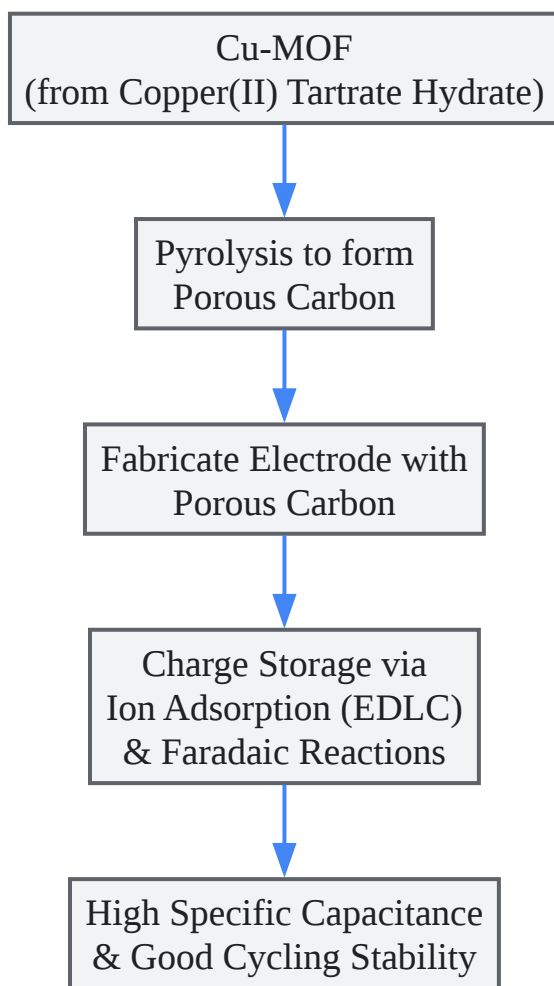
3. Electrochemical Measurements:

- Set up a three-electrode electrochemical cell with the Cu-MOF/CF as the working electrode, a platinum wire as the counter electrode, and an Ag/AgCl electrode as the reference electrode.
- Use 0.1 M NaOH as the electrolyte solution.
- Record cyclic voltammograms (CVs) in the absence and presence of varying concentrations of glucose in the electrolyte. A typical potential window is -0.2 V to 0.8 V at a scan rate of 50 mV/s.^[5]
- For amperometric detection, apply a constant potential (e.g., +0.65 V) and record the current response upon successive additions of glucose to the stirred electrolyte.^[2]

Workflow for Non-Enzymatic Glucose Sensor Fabrication and Testing



Electrocatalytic Reduction of H_2O_2 



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